Amolanone Hydrochloride: Pharmacochemical Profiling and Technical Applications

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Compound of Interest

Compound Name:	*Amolanone hydrochloride*
CAS No.:	*6009-67-2*
Cat. No.:	*B1665375*

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Abstract

Amolanone (PubChem CID 6453), historically marketed as Amethone, represents a distinct class of benzofuranone-derived local anesthetics with potent anticholinergic properties. Unlike the ubiquitous amino-amide (lidocaine) or amino-ester (procaine) anesthetics, Amolanone utilizes a 3,3-disubstituted 2(3H)-benzofuranone scaffold. This guide provides a rigorous technical analysis of the compound's physicochemical identity, dual-mechanism pharmacodynamics, and synthesis logic, alongside validated analytical protocols for its detection in biological matrices.

Part 1: Chemical Identity & Physicochemical Profiling

Amolanone is chemically distinct from standard anesthetics due to its lactone core. The hydrochloride salt (Amolanone HCl) is the thermodynamically stable form used in pharmaceutical preparations to enhance aqueous solubility.

Nomenclature and Identification

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Parameter	Technical Specification
IUPAC Name	3-[2-(diethylamino)ethyl]-3-phenyl-1-benzofuran-2-one
Common Name	Amolanone; Amethone (Trade Name)
PubChem CID	6453 (Free Base); Note: HCl salt is the functional drug form.
Molecular Formula	$C_{20}H_{23}NO_2$ (Base) / $C_{20}H_{24}ClNO_2$ (HCl Salt)
Molecular Weight	309.4 g/mol (Base) / 345.9 g/mol (HCl Salt)
CAS Number	76-65-3 (Base)

Physicochemical Properties (In Silico & Experimental)

The lipophilicity of Amolanone is critical for its ability to penetrate nerve sheaths.

Property	Value	Significance
XLogP3	~4.0	High lipophilicity; indicates rapid blood-brain barrier (BBB) penetration and tissue distribution.
pKa (Predicted)	~8.5 - 9.0	The tertiary amine is protonated at physiological pH (7.4), essential for binding to the intracellular pore of Na+ channels.
H-Bond Acceptors	3	Facilitates interaction with receptor residues.
Solubility	Soluble in Chloroform, Ethanol; HCl salt soluble in Water.	The lactone ring is susceptible to hydrolysis in highly alkaline aqueous solutions.

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Part 2: Pharmacodynamics & Mechanism of Action[1]

Amolanone exhibits a dual-mechanism of action, making it a "hybrid" agent. It functions simultaneously as a voltage-gated sodium channel (VGSC) blocker and a muscarinic acetylcholine receptor (mAChR) antagonist. This duality historically positioned it for urological applications (e.g., relieving ureteral spasms caused by calculi).

Mechanism 1: Voltage-Gated Sodium Channel Blockade

Like lidocaine, the protonated form of Amolanone enters the neuron and binds to the intracellular side of the VGSC.

- Causality: The diethylamino moiety (cationic head) interacts with the S6 transmembrane segment of the channel pore.
- Effect: Stabilizes the channel in the "inactive" state, preventing Na+ influx and halting action potential propagation (Local Anesthesia).

Mechanism 2: Anticholinergic (Antispasmodic) Activity

The 3,3-diphenyl-like steric bulk (mimicking the diphenylmethane skeleton of adiphenine) allows Amolanone to block muscarinic receptors on smooth muscle.

- Causality: Competitive antagonism at M3 receptors in the bladder and ureter.
- Effect: Relaxation of smooth muscle tone (Antispasmodic).

Signaling Pathway Visualization

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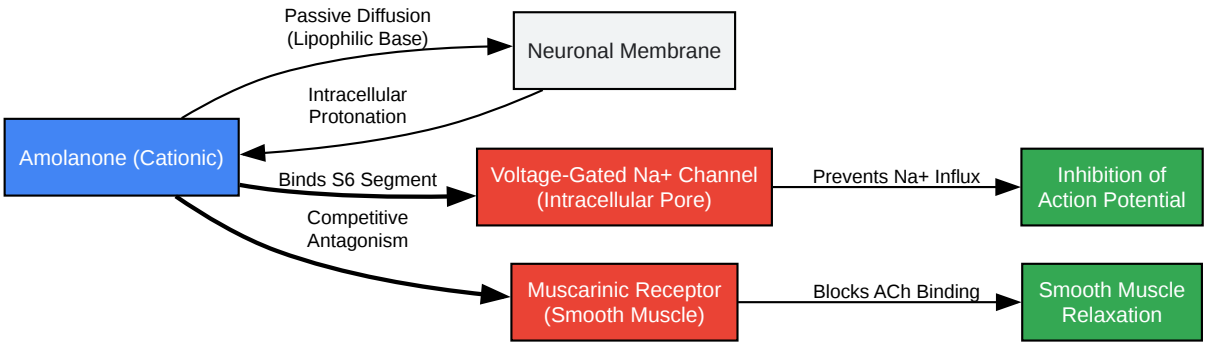

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Caption: Dual pharmacodynamic pathway of Amolanone demonstrating simultaneous neural blockade and antispasmodic efficacy.

Part 3: Synthesis & Manufacturing Logic

The synthesis of Amolanone relies on the alkylation of a benzofuranone core. This is a classic "C-alkylation" strategy used in 1940s medicinal chemistry (Hoffmann-La Roche era).

Retrosynthetic Analysis

The molecule can be disconnected at the C3 position of the benzofuranone ring.

- Precursor A: 3-phenyl-2(3H)-benzofuranone (The nucleophile).
- Precursor B: 2-(Diethylamino)ethyl chloride (The electrophile).

Synthetic Protocol (Reconstructed)

Note: This protocol assumes standard Schlenk line techniques for handling air-sensitive bases.

- Enolate Formation: Dissolve 3-phenyl-2(3H)-benzofuranone in dry toluene. Add a strong base (Sodium Amide, $NaNH_2$ or Sodium Hydride, NaH) to deprotonate the C3 position. The phenyl group stabilizes the resulting enolate.
- Alkylation: Add 2-(diethylamino)ethyl chloride dropwise to the mixture under reflux. The enolate attacks the alkyl halide.

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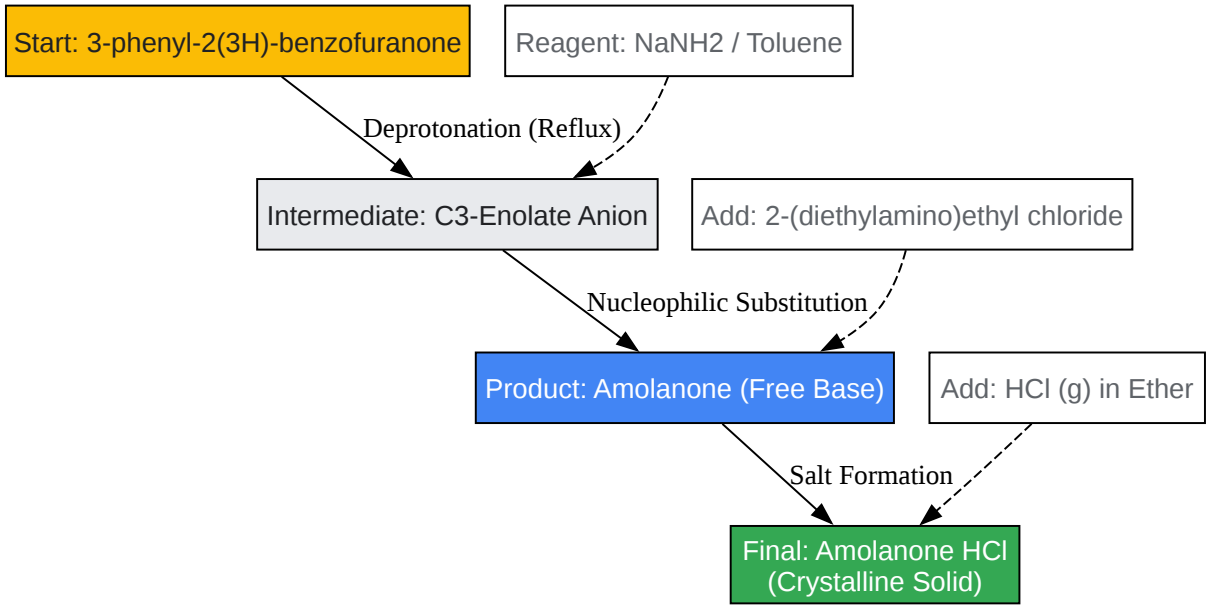
- Workup: Quench with water. The basic amine allows extraction into dilute acid (HCl), separating it from unreacted neutral lactone.
- Salt Formation: Neutralize the acid extract with NaOH to precipitate the free base (Amolanone). Dissolve the base in ether and bubble dry HCl gas to precipitate **Amolanone Hydrochloride**.

Synthesis Workflow Diagram



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Caption: Step-wise chemical synthesis of Amolanone HCl via C-alkylation of the benzofuranone scaffold.

Part 4: Analytical Protocols (Self-Validating)

For researchers verifying compound purity or detecting residues, High-Performance Liquid Chromatography (HPLC) is the gold standard.

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HPLC Method for Amolanone HCl

This method uses a "System Suitability" approach where the resolution between the drug and its hydrolysis product (open-ring hydroxy-acid) validates the run.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150mm x 4.6mm, 5µm).
- Mobile Phase:
  - Solvent A: 20mM Phosphate Buffer (pH 3.0). Rationale: Low pH suppresses silanol activity and keeps the amine protonated for peak symmetry.
  - Solvent B: Acetonitrile (ACN).
  - Ratio: Isocratic 60:40 (Buffer:ACN).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Amide/Lactone absorption) and 254 nm (Phenyl ring).
- Injection Volume: 10 µL.

Validation Criteria (Self-Check)

- Retention Time: Expect Amolanone at ~4-6 minutes.
- Tailing Factor: Must be < 1.5. (If > 1.5, increase buffer ionic strength or add triethylamine).
- Linearity: $R^2 > 0.999$ over range 10-100 µg/mL.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 6453, Amolanone. Retrieved from [Link]
- DrugBank Online.Amolanone: Pharmacology and Structure. Retrieved from [Link][1]
- Weston, A. W., et al. (1940s).Antispasmodic Agents and Local Anesthetics. (Historical context on benzofuranone derivatives in medicinal chemistry).

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